

Application Notes and Protocols for High-Strength Aluminum Alloys Containing Scandium Carbide

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Compound of Interest

Compound Name: Carbanide;scandium

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For Researchers, Scientists, and Materials Development Professionals

These application notes provide a comprehensive overview of the utilization of scandium, primarily through the formation of aluminum scandium carbide (Al_3Sc) precipitates, to develop high-strength aluminum alloys. The following sections detail the significant improvements in mechanical properties, the underlying strengthening mechanisms, and protocols for the preparation and analysis of these advanced materials.

Introduction to Scandium-Strengthened Aluminum Alloys

The addition of scandium to aluminum alloys leads to a remarkable enhancement of mechanical properties, primarily through precipitation strengthening.[1][2] Scandium additions result in the formation of nano-sized, coherent Al_3Sc precipitates with an L12 structure within the aluminum matrix.[1][3] These precipitates are exceptionally effective at impeding dislocation movement, which significantly increases the alloy's strength and resistance to recrystallization at elevated temperatures.[1][2] The strengthening effect of scandium is considered the highest among all alloying elements for aluminum on an atomic fraction basis.[2][4]

Recent advancements have focused on the inclusion of ternary elements like zirconium (Zr) and titanium (Ti) to further enhance the thermal stability and coarsening resistance of the Al_3Sc precipitates.[5][6] These elements can substitute scandium atoms within the Al_3Sc lattice or

segregate to the precipitate-matrix interface, hindering diffusion and preserving the fine precipitate structure at higher temperatures.[5]

Data Presentation: Mechanical Properties

The following tables summarize the quantitative data on the mechanical properties of various scandium-containing aluminum alloys from the reviewed literature.

Table 1: Mechanical Properties of Additively Manufactured Al-Sc Alloys

Alloy Composition	Manufacturing Process	Condition	Ultimate Tensile Strength (UTS) [MPa]	Yield Strength (YS) [MPa]	Elongation (%)	Reference
Modified AA535/Sc/Zr/Ce	Laser Powder-Bed Fusion (L-PBF)	As-built	330 - 380	-	-	[7][8]
Modified AA535/Sc/Zr/Ce	Laser Powder-Bed Fusion (L-PBF)	Heat-treated	17-25% increase from as-built	-	-	[7][8]
Modified AA7075/Sc/Zr	Laser Powder-Bed Fusion (L-PBF)	As-built	330 - 380	-	-	[7][8]
Modified AA7075/Sc/Zr	Laser Powder-Bed Fusion (L-PBF)	Heat-treated	17-25% increase from as-built	-	-	[7][8]
Al-Mg-Sc-Zr	Laser Powder-Bed Fusion (L-PBF)	As-fabricated	421	-	-	[9]
Al-Mg-Sc-Zr	Laser Powder-Bed Fusion (L-PBF)	Heat-treated (350°C, 4h)	560.6	-	11.1	[9]

Table 2: High-Temperature Mechanical Properties of L-PBF Al-Mg-Sc-Zr Alloy (Heat-Treated at 350°C for 4h)

Testing Temperature (°C)	Ultimate Tensile Strength (UTS) [MPa]	Elongation (%)	Reference
Room Temperature	560.6	11.1	[9]
100	435.1	25.8	[9]
150	269.4	20.1	[9]
200	102.8	47.9	[9]
250	54.0	72.2	[9]

Table 3: Hardness of Al-Sc-Zr and Al-Sc-Ti Alloys After Heat Treatment

Alloy Composition (at. %)	Aging Temperature (°C)	Aging Time (h)	Peak Microhardness	Reference
Al-0.18 Sc	375	< 1	Rapid over-aging observed	[10]
Al-0.14 Sc-0.012 Zr	375	384	Slight over-aging	[10]
Al-0.06 Sc-0.005 Zr	300	72	Higher than binary Al-0.07 Sc	[10]
Al-0.07 Sc	300	72	-	[10]
Al-0.06 Sc-0.06 Ti	-	-	125 MPa increase over Al-0.06 Sc	[5]
Al-0.06 Sc	-	-	300 MPa increase over pure Al	[5]

Experimental Protocols

Alloy Preparation via Additive Manufacturing (Laser Powder-Bed Fusion)

This protocol outlines the general steps for fabricating Al-Sc alloys using L-PBF, a common additive manufacturing technique.

- Powder Preparation:
 - Start with pre-alloyed gas-atomized powders of the desired composition (e.g., Al-Mg-Sc-Zr).
 - Alternatively, use a proprietary blending procedure with master alloys (e.g., utilizing ZrH₂ for zirconium addition) to achieve the target chemistry and reduce costs.[\[7\]](#)[\[8\]](#)
- L-PBF Process Parameters:
 - Load the powder into the L-PBF machine.
 - Optimize laser power, scanning speed, hatch spacing, and layer thickness to achieve a high relative density (>99%).[\[7\]](#)[\[9\]](#) The goal is to minimize porosity and prevent hot cracking.[\[7\]](#)[\[8\]](#)
 - The process is conducted under an inert atmosphere (e.g., argon) to prevent oxidation.
- Post-Processing (Heat Treatment):
 - After printing, the "as-built" components can be subjected to heat treatment to induce precipitation strengthening.
 - A typical heat treatment cycle involves solutionizing at a high temperature followed by aging at a lower temperature. For example, a thermal treatment of 350°C for 4 hours has been shown to be effective for Al-Mg-Sc-Zr alloys.[\[9\]](#)

Microstructural Characterization

- Sample Preparation:
 - Cut sections from the fabricated components.

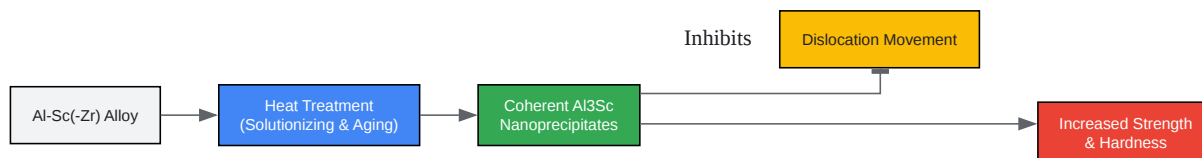
- Mount the sections in a conductive resin.
- Grind the samples with successively finer silicon carbide papers.
- Polish the samples using diamond suspensions (e.g., 6 μm , 3 μm , 1 μm) followed by a final polishing step with a colloidal silica suspension.
- Microscopy:
 - Scanning Electron Microscopy (SEM): To observe the overall microstructure, grain size, and fracture surfaces.[11]
 - Transmission Electron Microscopy (TEM): To visualize the fine Al₃Sc precipitates, determine their size distribution, morphology (spherical, cuboidal), and coherency with the aluminum matrix.[3][11]

Mechanical Testing

- Hardness Testing:
 - Use a microhardness tester (e.g., Vickers) to measure the hardness of the alloy.
 - Apply a specified load for a set duration and measure the indentation size.
- Tensile Testing:
 - Machine tensile specimens from the fabricated material according to standard specifications (e.g., ASTM E8).
 - Conduct tensile tests at room and elevated temperatures using a universal testing machine.
 - Record the load and displacement data to determine the ultimate tensile strength (UTS), yield strength (YS), and elongation.[9]

Visualizations

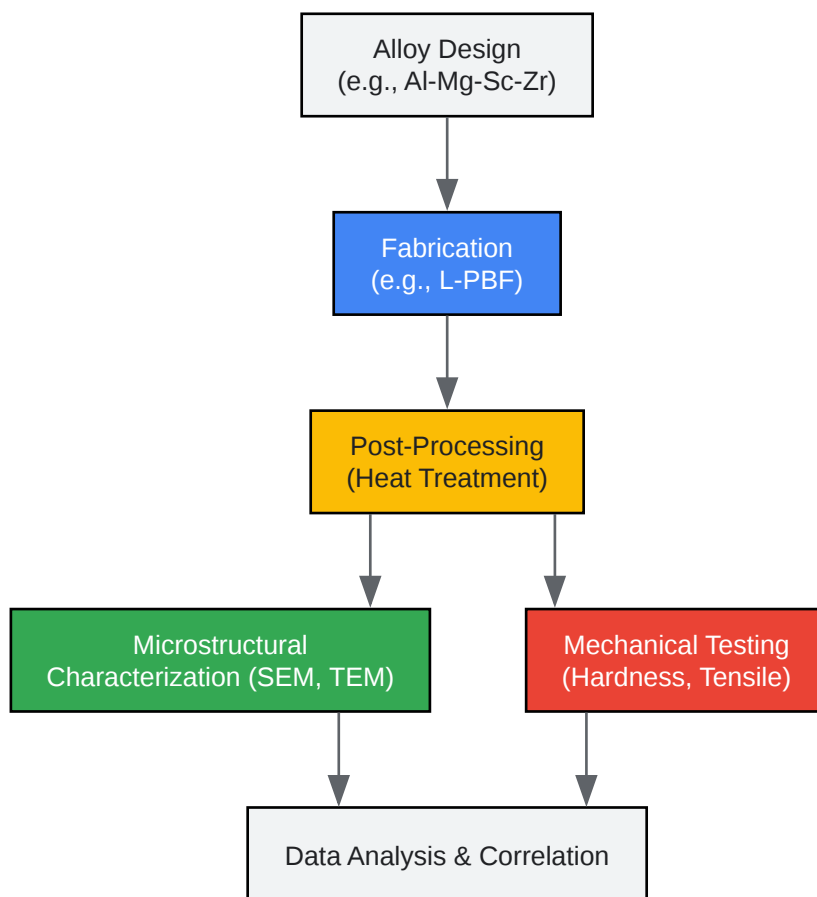
Strengthening Mechanisms in Al-Sc Alloys



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Caption: Precipitation hardening mechanism in Al-Sc alloys.

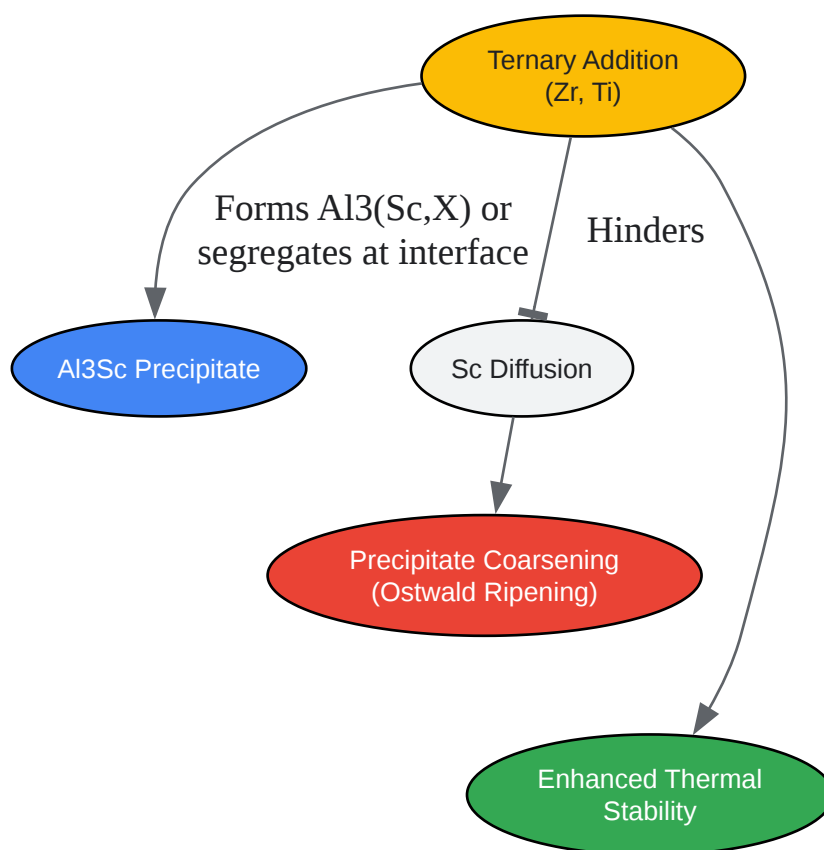
Experimental Workflow for Al-Sc Alloy Development



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Caption: A typical experimental workflow for developing and characterizing Al-Sc alloys.

Influence of Ternary Elements on Precipitate Stability



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References

- 1. Aluminium–scandium alloys - Wikipedia [en.wikipedia.org]
- 2. amg-al.com [amg-al.com]
- 3. scispace.com [scispace.com]
- 4. bura.brunel.ac.uk [bura.brunel.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. fracturae.com [fracturae.com]

- 7. nationtalk.ca [nationtalk.ca]
- 8. Scandium Canada updates on its proprietary Aluminum-Scandium Alloys [thenewswire.com]
- 9. mdpi.com [mdpi.com]
- 10. dunand.northwestern.edu [dunand.northwestern.edu]
- 11. researchgate.net [researchgate.net]
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